

Personal protective equipment for handling 6-Aminocoumarin hydrochloride

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Compound of Interest

Compound Name: 6-Aminocoumarin hydrochloride

Cat. No.: B1585013

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Essential Safety and Handling Guide for 6-Aminocoumarin Hydrochloride

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety protocols and logistical plans for the use of **6-Aminocoumarin hydrochloride**, ensuring a secure laboratory environment.

Chemical Identifier:

- Name: **6-Aminocoumarin hydrochloride**
- CAS Number: 63989-79-7[1][2]
- Molecular Formula: $C_9H_8ClNO_2$ [3]
- Molecular Weight: 197.62 g/mol [1][2]

Hazard Identification:

- GHS Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

- Hazard Statements: Harmful if swallowed (H302), Causes serious eye irritation (H319).[3]
- Precautionary Statements: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves, clothing, eye, and face protection.[3][4]

Personal Protective Equipment (PPE)

When handling **6-Aminocoumarin hydrochloride**, which is a solid in powder form, a comprehensive approach to personal protection is crucial to minimize exposure.[5]

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Face Shield	Must be compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] Safety goggles should provide a complete seal around the eyes. A face shield offers a broader range of protection against splashes.[6][7]
Skin Protection	Chemical-resistant Gloves	Nitrile rubber gloves with a thickness greater than 0.11 mm are recommended.[8] Always inspect gloves for integrity before use and change them frequently, especially if contact with the chemical is known or suspected.[6]
Protective Clothing	A lab coat or an impervious gown should be worn to prevent skin contact.[4][9] Long-sleeved garments are essential.[5]	
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	To be used if there is a risk of dust formation or if exposure limits are exceeded.[4][9] A risk assessment should determine the specific type of respirator required.[5] Surgical masks are not a suitable substitute.[6]

Footwear	Closed-toe Shoes	Non-slip safety footwear is recommended to prevent slips and falls in the laboratory.[5]
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Operational Plan

A systematic workflow is essential for the safe handling of **6-Aminocoumarin hydrochloride** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4] Recommended storage temperature is between 2-8°C in an inert atmosphere.
- Keep away from strong acids, strong bases, and oxidizers.[10]

2. Handling and Use:

- All handling procedures should be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.[9]
- Ensure adequate ventilation.[4]
- Avoid the formation of dust.[4] If possible, use a method that does not generate dust, such as gentle scooping.
- Wash hands thoroughly after handling the compound.[4]

3. Emergency Procedures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3][4]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[4]

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3][4]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Call a POISON CENTER or doctor/physician if you feel unwell.[4] Do NOT induce vomiting.[11]
- Spills: For small spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container for disposal. Use absorbent paper dampened with ethanol to clean up any remaining material. Seal all contaminated materials in a vapor-tight plastic bag for disposal.
[10]

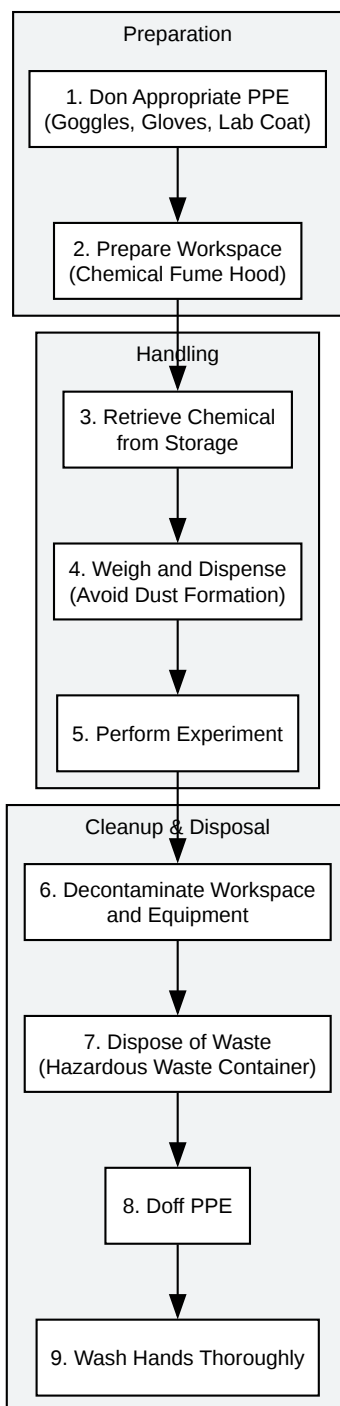
Disposal Plan

Proper disposal of **6-Aminocoumarin hydrochloride** and its waste is critical to prevent environmental contamination and adhere to regulations.

- Waste Classification: This material should be treated as hazardous waste. Consult local, regional, and national regulations for accurate classification.[9]
- Collection: Collect all waste, including contaminated PPE, in a designated and clearly labeled hazardous waste container.[9] The container must be kept closed when not in use.[9]
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[4] This should be arranged through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company.[9] Do not empty into drains.[12]

Workflow for Safe Handling of 6-Aminocoumarin Hydrochloride

Workflow for Safe Handling of 6-Aminocoumarin Hydrochloride

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